

# "CAS number and molecular structure of methyl pentanimide"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl pentanimide**

Cat. No.: **B3061150**

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## An In-depth Technical Guide to Methyl Pentanimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl pentanimide**, a key intermediate in organic synthesis. It covers its chemical identity, synthesis, and significant applications, particularly in the development of pharmaceutical compounds. While **methyl pentanimide** is a crucial reagent, it is often generated and consumed *in situ*, leading to a scarcity of publicly available, experimentally determined physicochemical and spectral data.

## Core Compound Information

**Methyl pentanimide**, also known as methyl pentanimidoate, is an imino ether. Its fundamental details are summarized below.

Identifier	Value	Source
CAS Number	57246-71-6	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	<a href="#">[3]</a>
Molecular Weight	115.17 g/mol	<a href="#">[3]</a>
IUPAC Name	methyl pentanimide	<a href="#">[3]</a>
SMILES	CCCCC(=N)OC	<a href="#">[3]</a>
InChI Key	DIFSGQKADHEBAI-UHFFFAOYSA-N	<a href="#">[3]</a>

## Physicochemical Data

Experimentally determined physicochemical data for **methyl pentanimide** is not widely reported in the literature. The values below are predicted and should be used as estimations.

Property	Predicted Value
Boiling Point	114.4 ± 23.0 °C
Density	0.88 ± 0.1 g/cm <sup>3</sup>
pKa	8.08 ± 0.70

Note: Data sourced from predictive models; experimental values are not readily available.

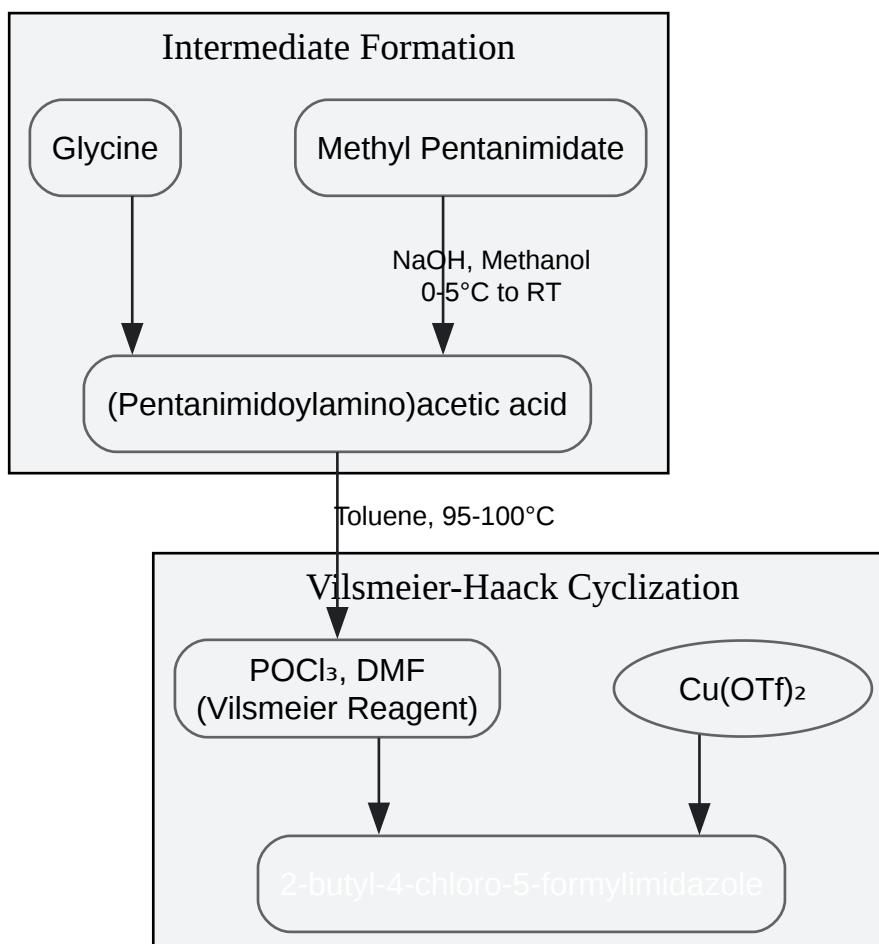
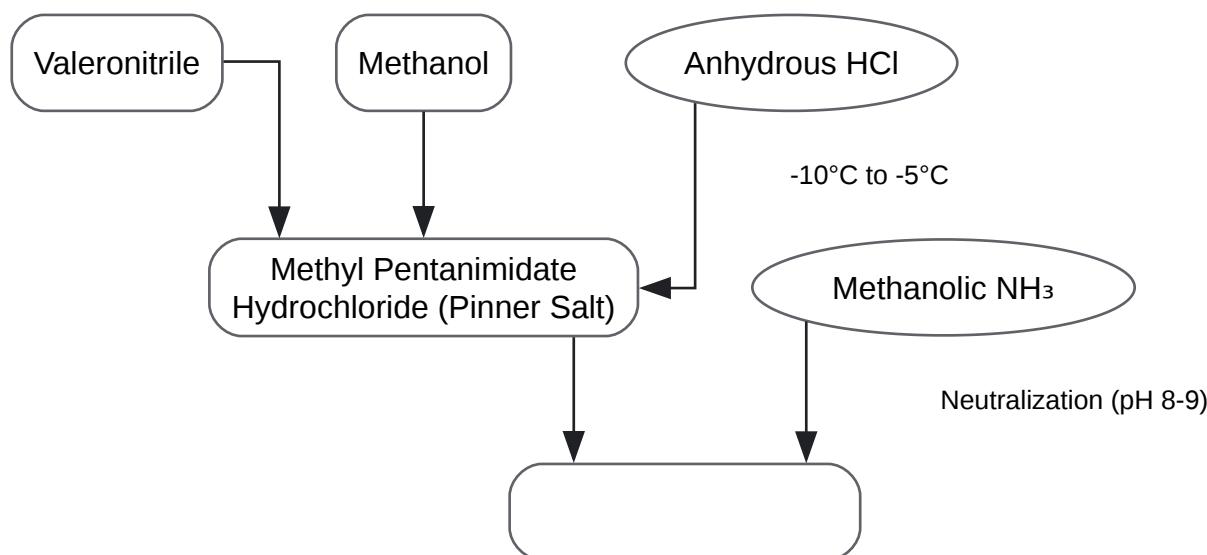
## Synthesis of Methyl Pentanimide (Pinner Reaction)

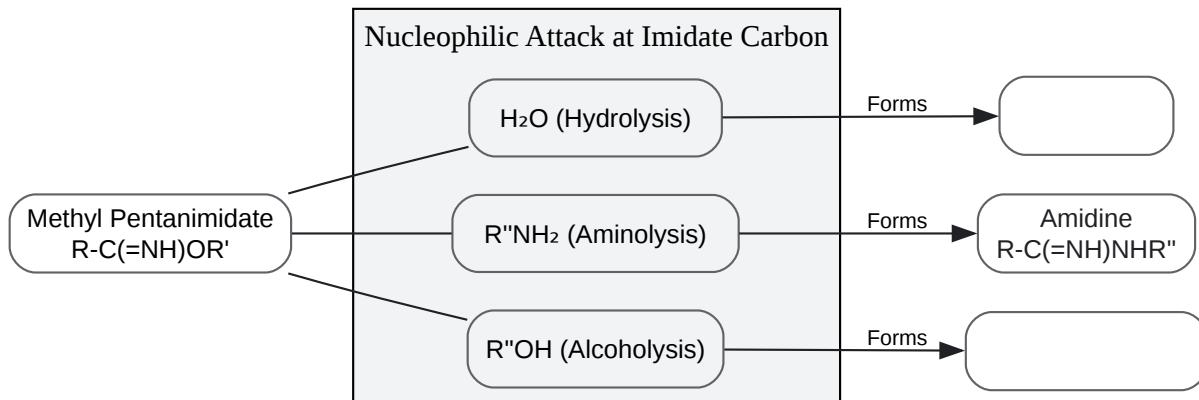
**Methyl pentanimide** is commonly synthesized via the Pinner reaction, which involves the acid-catalyzed reaction of a nitrile (valeronitrile) with an alcohol (methanol).[\[1\]](#)

Experimental Protocol:

- Reaction Setup: Charge 100 g (1.20 mol) of valeronitrile and 58 mL of methanol into a suitable reaction vessel equipped with a stirrer and a gas inlet.

- Acidification: Cool the mixture to between -10 °C and -5 °C. Slowly bubble anhydrous hydrogen chloride (HCl) gas through the solution for approximately 15-18 hours while maintaining the low temperature.
- Reaction Completion: Add an additional 55 mL of methanol and continue stirring for another 60 minutes.
- Neutralization: Transfer the reaction mass to a methanolic ammonia solution (12-15 wt%). Stir the mixture for 3 hours at 20-30 °C, maintaining a pH between 8 and 9 to neutralize the excess acid and precipitate ammonium chloride.
- Isolation: Filter the precipitated ammonium chloride and wash it with 25 mL of methanol.
- Purification: Concentrate the filtrate by distillation under reduced pressure (650-700 mm Hg) at a temperature not exceeding 90 °C to remove the methanol.
- Final Product: Upon cooling, the intermediate, **methyl pentanimidate**, is obtained as a semi-solid with a reported yield of approximately 96%.[\[4\]](#)





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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)